

(S)-Tetrahydrofurfurylamine: A Technical Guide to Chemical Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Tetrahydrofurfurylamine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical stability and recommended storage conditions for **(S)-Tetrahydrofurfurylamine**. Understanding these parameters is critical for maintaining the compound's integrity, ensuring experimental reproducibility, and guaranteeing the safety of laboratory personnel. This document summarizes key stability data, outlines experimental protocols for stability assessment, and provides visual guides for handling and potential degradation pathways.

Physicochemical Properties

(S)-Tetrahydrofurfurylamine is a chiral cyclic amine with the following key physical and chemical properties.

Property	Value
Molecular Formula	C ₅ H ₁₁ NO
Molecular Weight	101.15 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	55 °C at 18 mmHg
Density	0.98 g/mL at 25 °C
Flash Point	46 °C (114.8 °F) - closed cup[1][2]
Refractive Index	n _{20/D} 1.455 (lit.)[1][2][3]
Optical Activity	[α] _{20/D} +12°, c = 2 in chloroform[1][2]

Chemical Stability Profile

(S)-Tetrahydrofurfurylamine is a stable compound under standard ambient conditions (room temperature). However, it possesses certain sensitivities that necessitate careful handling and storage to prevent degradation.

Key Stability Considerations:

- **Flammability:** The compound is a flammable liquid and its vapors can form explosive mixtures with air.[4][5] Vapors may travel to a source of ignition and flash back.[4][5]
- **Hygroscopicity and Air Sensitivity:** **(S)-Tetrahydrofurfurylamine** is hygroscopic and air-sensitive.[6][7] Exposure to moist air can lead to degradation. It is recommended to store it under an inert atmosphere, such as nitrogen.[6][7]
- **Incompatible Materials:** It is incompatible with a range of substances that can induce hazardous reactions. These include:
 - Acids[7]
 - Strong oxidizing agents[7]
 - Acid anhydrides and acid chlorides[7]

- Carbon dioxide[7]
- Isocyanates, halogenated organics, peroxides, phenols (acidic), and epoxides[5]
- Hazardous Reactions: Exothermic reactions can occur with acid halides and peroxide compounds. Contact with strong reducing agents, such as hydrides, can generate flammable gaseous hydrogen.[5]
- Polymerization: May polymerize explosively when heated or involved in a fire.[4][5]

Recommended Storage Conditions

To ensure the long-term stability and quality of **(S)-Tetrahydrofurfurylamine**, the following storage conditions are recommended based on information from safety data sheets and chemical suppliers.

Parameter	Recommended Condition	Rationale
Temperature	Store in a cool place.[4][8] The recommended storage temperature is typically found on the product label.	To minimize the risk of thermal degradation and polymerization.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen).[6][7]	To prevent degradation due to air and moisture sensitivity.
Container	Keep container tightly closed.[4][6][8] Ground and bond containers when transferring material.[4][8]	To prevent contamination and exposure to air and moisture. Grounding prevents static discharge, which can be an ignition source.
Light Exposure	Protected from light.	To prevent photolytic degradation.
Ventilation	Store in a dry and well-ventilated place.[4][6][8]	To dissipate any vapors and prevent the formation of flammable mixtures.
Location	Store in a flammables area, away from heat, sparks, open flames, and other ignition sources.[4][6][8]	To mitigate the risk of fire and explosion.

Experimental Protocols for Stability Assessment

While specific, validated stability studies for **(S)-Tetrahydrofurfurylamine** are not readily available in the public domain, its stability can be assessed using established methodologies for pharmaceutical compounds and chemical intermediates. These typically involve long-term stability studies and forced degradation studies.[1][5][6]

Long-Term Stability Study Protocol

This protocol is designed to evaluate the stability of **(S)-Tetrahydrofurfurylamine** under recommended storage conditions over an extended period.

- **Sample Preparation:** Use at least three different batches of **(S)-Tetrahydrofurfurylamine**. Package the samples in containers that simulate the proposed storage and distribution packaging.[9]
- **Storage Conditions:** Store the samples at the long-term storage condition, for example, 25°C ± 2°C with 60% ± 5% relative humidity (RH) or 30°C ± 2°C with 65% ± 5% RH.[10]
- **Testing Frequency:** Test the samples at regular intervals. A typical schedule is every 3 months for the first year, every 6 months for the second year, and annually thereafter for the duration of the proposed shelf-life.[9][10]
- **Analytical Methods:** Employ a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), to assay the purity of **(S)-Tetrahydrofurfurylamine** and quantify any degradation products. The method should be able to separate the active ingredient from any impurities and degradants.
- **Evaluation:** Analyze the data for any significant changes in purity, appearance, or the formation of degradation products over time to establish a re-test period or shelf-life.[9]

Forced Degradation (Stress Testing) Protocol

Forced degradation studies are conducted to identify potential degradation products and pathways, and to establish the specificity of the analytical method.[6][11] The compound is subjected to conditions more severe than accelerated stability testing.[6]

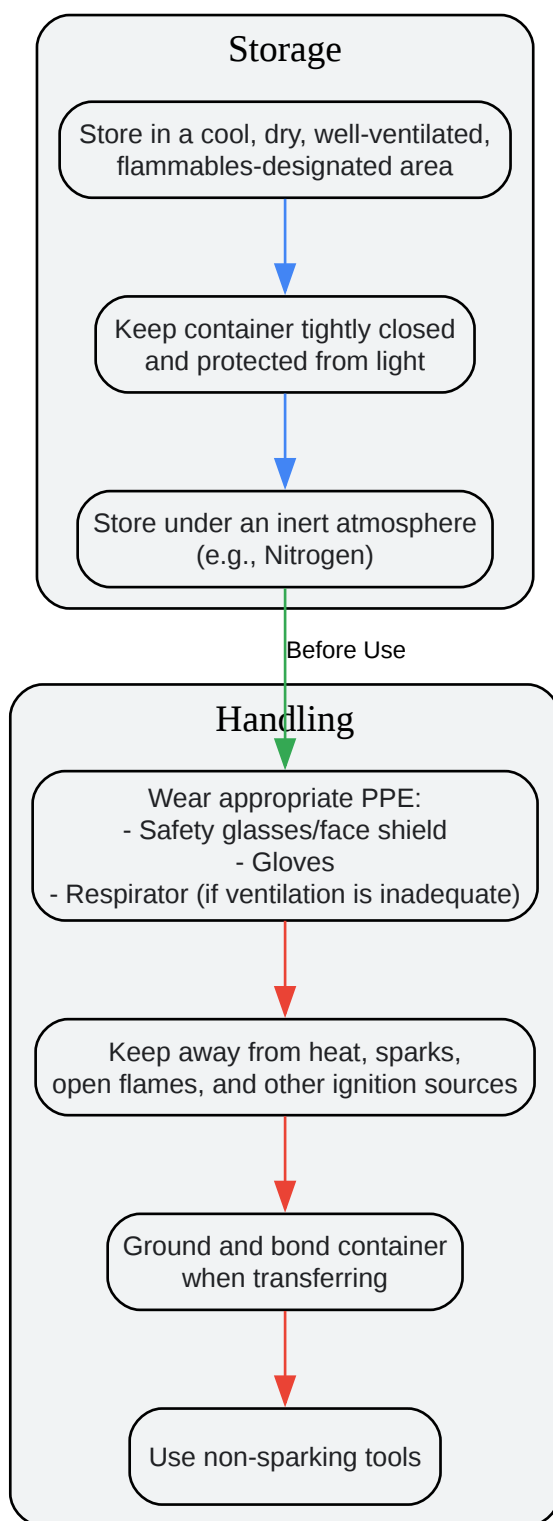
- **Sample Preparation:** Prepare solutions of **(S)-Tetrahydrofurfurylamine** in appropriate solvents, as well as solid samples.
- **Stress Conditions:** Expose the samples to the following conditions:
 - **Acid Hydrolysis:** 0.1 M HCl at room temperature, with heating if no degradation is observed.
 - **Base Hydrolysis:** 0.1 M NaOH at room temperature, with heating if necessary.
 - **Oxidation:** 3% hydrogen peroxide (H₂O₂) at room temperature.
 - **Thermal Stress:** Heat the solid sample (e.g., at 60-80°C) and a solution of the sample.

- Photolytic Stress: Expose the solid sample and a solution to a combination of UV and visible light, with a minimum exposure of 1.2 million lux hours and 200 watt hours/square meter.[6]
- Analysis: Analyze the stressed samples at various time points using a stability-indicating HPLC method, often coupled with mass spectrometry (LC-MS) to identify the mass of the degradation products.
- Evaluation: The goal is to achieve a target degradation of 5-20%. The results help in understanding the degradation pathways and in the structural elucidation of the degradation products.[6]

Visualizations

Recommended Storage and Handling Workflow

The following diagram illustrates the recommended workflow for the safe storage and handling of **(S)-Tetrahydrofurfurylamine**.

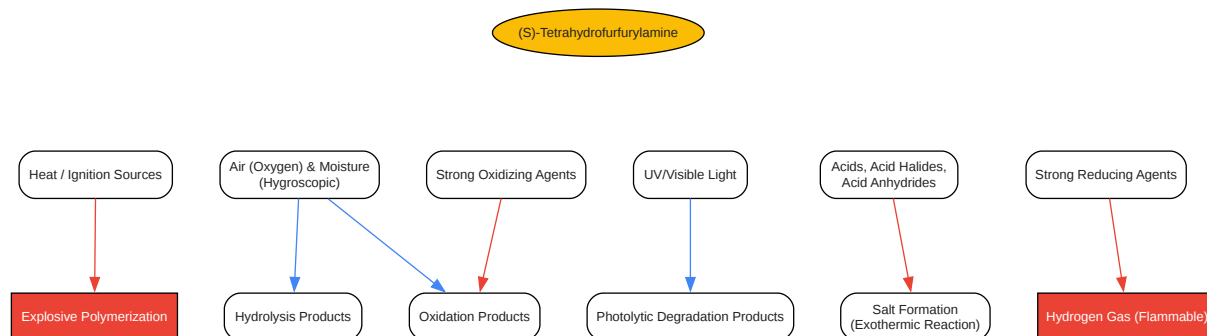


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Caption: Recommended storage and handling workflow for **(S)-Tetrahydrofurfurylamine**.

Potential Degradation Pathways and Incompatibilities

This diagram outlines the potential degradation pathways and chemical incompatibilities for **(S)-Tetrahydrofurfurylamine** based on its known reactivity.



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Caption: Potential degradation pathways and incompatibilities of **(S)-Tetrahydrofurfurylamine**.

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- To cite this document: BenchChem. [(S)-Tetrahydrofurfurylamine: A Technical Guide to Chemical Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141004#chemical-stability-and-storage-conditions-for-s-tetrahydrofurfurylamine]

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